

Personal protective equipment for handling C.I. Solvent red 179

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B401729

[Get Quote](#)

Essential Safety and Handling Guide for C.I. Solvent Red 179

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides crucial safety and logistical information for the handling and disposal of **C.I. Solvent Red 179** (CAS Numbers: 89106-94-5 and 6829-22-7), a yellowish-red solvent dye. Adherence to these guidelines is essential for ensuring personal safety and proper environmental stewardship in the laboratory.

Personal Protective Equipment (PPE)

When handling **C.I. Solvent Red 179**, a comprehensive approach to personal protection is necessary to minimize exposure risks. The following table summarizes the required PPE.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]	Protects against splashes and dust particles entering the eyes.
Face Shield	To be worn in conjunction with goggles.	Provides an additional layer of protection for the entire face, especially when handling larger quantities.	
Hand Protection	Chemical-impermeable Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended.[2] Gloves must be inspected before use.	Prevents skin contact and absorption of the chemical.
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing.[1] A lab coat or apron should be worn.	Protects against spills and contamination of personal clothing.
Respiratory Protection	Full-face Respirator	Use if exposure limits are exceeded or if dust formation is significant.[1][3]	Protects the respiratory system from inhalation of airborne dye particles.

Occupational Exposure Limits

It is important to note that, at present, there are no established occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **C.I. Solvent Red 179**.^[1] In the absence of defined OELs, it is crucial to handle this chemical with a high degree of caution and to minimize all potential routes of exposure.

Experimental Protocol: Preparation of a C.I. Solvent Red 179 Solution

This protocol outlines the steps for safely preparing a solution of **C.I. Solvent Red 179** in a laboratory setting.

Materials:

- **C.I. Solvent Red 179** powder
- Appropriate solvent (as required by the specific experimental procedure)
- Volumetric flask
- Spatula
- Weighing paper or boat
- Beaker
- Magnetic stirrer and stir bar (optional)
- All required PPE (as specified in the table above)

Procedure:

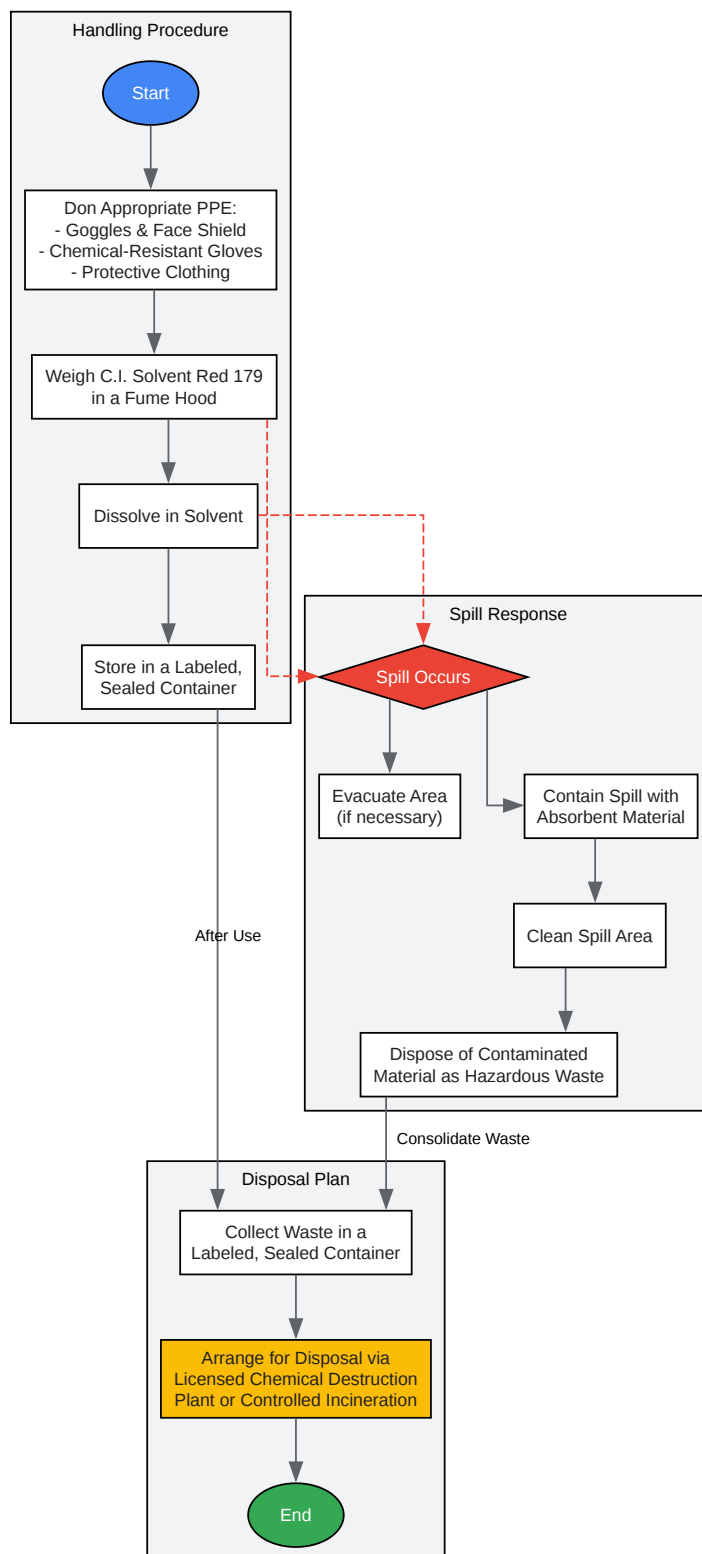
- Preparation:
 - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
 - Don all required personal protective equipment.
 - Verify that a chemical spill kit and emergency eyewash station are readily accessible.
- Weighing the Dye:
 - Tare a clean, dry weighing paper or boat on an analytical balance.

- Carefully weigh the desired amount of **C.I. Solvent Red 179** powder using a clean spatula. Avoid creating dust. If any powder is spilled, clean it up immediately following the spill response procedures outlined below.
- Dissolving the Dye:
 - Transfer the weighed dye to a beaker.
 - Add a small amount of the desired solvent to the beaker to wet the powder and create a slurry. This helps to prevent clumping.
 - Slowly add the remaining solvent to the beaker while gently stirring. A magnetic stirrer can be used for this purpose.
 - Once the dye is fully dissolved, carefully transfer the solution to a volumetric flask.
 - Rinse the beaker with a small amount of solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
 - Bring the solution to the final desired volume with the solvent.
- Storage:
 - Cap the volumetric flask securely.
 - Label the flask clearly with the chemical name, concentration, solvent used, and date of preparation.
 - Store the solution in a cool, dry, and well-ventilated area, away from incompatible materials.^[1]^[4]

Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **C.I. Solvent Red 179**.

Safe Handling and Disposal Workflow for C.I. Solvent Red 179

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **C.I. Solvent Red 179**.

Operational and Disposal Plans

Operational Plan:

- Ventilation: Always handle **C.I. Solvent Red 179** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3]
- Avoid Dust and Aerosols: Take precautions to avoid the formation of dust and aerosols during handling and weighing.[3]
- Ignition Sources: Use non-sparking tools and avoid sources of ignition as the dye may be combustible at high temperatures.[3][5]
- Personal Hygiene: Avoid contact with skin and eyes.[3] Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Disposal Plan:

- Waste Characterization: **C.I. Solvent Red 179** and any materials contaminated with it should be treated as hazardous waste.
- Waste Collection: Collect waste in suitable, closed, and clearly labeled containers.[3]
- Disposal Method: The primary recommended method of disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
- Environmental Protection: Do not allow the chemical to enter drains, sewer systems, or water sources.[3] Discharge into the environment must be avoided.[3]
- Packaging Disposal: Contaminated packaging should be triple-rinsed (or equivalent). The rinsed packaging can then be offered for recycling, reconditioning, or disposed of in a sanitary landfill. Combustible packaging materials may be incinerated under controlled conditions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. Occupational Chemical Database | Occupational Safety and Health Administration [osha.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling C.I. Solvent red 179]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b401729#personal-protective-equipment-for-handling-c-i-solvent-red-179]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com